GSK-J1 stability storage conditions

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Compound Focus: **Gsk-J1**

CAS No.: 1373422-53-7
Cat. No.: S529539

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Storage & Handling Guide

The table below summarizes the key stability and storage data for **GSK-J1** from supplier datasheets.

Property	Specification	Source / Context
Molecular Formula	$C_{22}H_{23}N_5O_2$	[1] [2]
Molecular Weight	389.45 g/mol	[1] [2]
CAS No.	1373422-53-7	[1] [2]
Physical Form	Solid (White to yellow)	[2]
Shipping Condition	Room Temperature	[1]
Powder Storage	**-20°C** (3 years); **4°C** (2 years)	[2]
Solubility (DMSO)	50 mg/mL (128.39 mM)	[2]
In-Solvent Storage	**-80°C** (2 years); **-20°C** (1 year)	[2]
General Storage	Store at -20°C (short-term at +4°C)	[1]

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Troubleshooting FAQs

Here are answers to common questions you might encounter during experimentation.

- **Q1: The powder I received was shipped at room temperature. Is it still stable?**
  - **A:** Yes. According to Selleckchem, **GSK-J1** is stable for shipping at room temperature. Their stability testing indicates it can be shipped without cooling measures. Once received, store it according to the long-term guidelines (preferentially at -20°C) [1].
- **Q2: How should I prepare stock solutions, and how long can I store them?**
  - **A: GSK-J1** is highly soluble in DMSO. Prepare stock solutions at or below 50 mg/mL. For long-term storage, aliquot the stock solution and store it at **-80°C for up to 2 years** or at **-20°C for up to 1 year**. Avoid repeated freeze-thaw cycles to maintain stability and potency [2].
- **Q3: My GSK-J1 solution has been through multiple freeze-thaw cycles. Could this affect my experimental results?**
  - **A:** Yes, absolutely. Repeated freeze-thaw cycles can lead to product degradation and inactivation. It is highly recommended to prepare single-use aliquots of your stock solution to prevent this issue [2].
- **Q4: I need to perform in vivo studies. What is a suitable vehicle for administering GSK-J1?**
  - **A:** For in vivo work, **GSK-J1** is insoluble in water and ethanol [1]. You will need to use a solubilizing agent. One established protocol suggests creating a homogeneous suspension using a **5 mg/mL solution of sodium carboxymethyl cellulose (CMC-Na)** [1]. Another reference suggests a formulation with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline [2].

Experimental Context & Protocols

To help you design your experiments, here is key information on **GSK-J1**'s mechanism and application.

Biological Activity & Selectivity **GSK-J1** is a potent and selective inhibitor of the H3K27me3/me2 histone demethylases JMJD3 (KDM6B) and UTX (KDM6A). The table below shows its inhibitory activity (IC_{50}) against various demethylases, highlighting its primary targets [1] [3].

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Target	IC_{50} (Cell-Free Assay)
JMJD3 (KDM6B)	60 nM [1] [3]
UTX (KDM6A)	Inhibited [1]
JARID1B (KDM5B)	0.95 µM [3]
JARID1C (KDM5C)	1.76 µM [3]
JMJD2A (KDM4A)	44.3 µM [3]
JMJD2E (KDM4E)	19.6 µM [3]
JMJD1A (KDM3A)	41.0 µM [3]

Key Experimental Workflow The following diagram illustrates a general workflow for a demethylase inhibition assay using **GSK-J1**, based on referenced protocols [1] [3].

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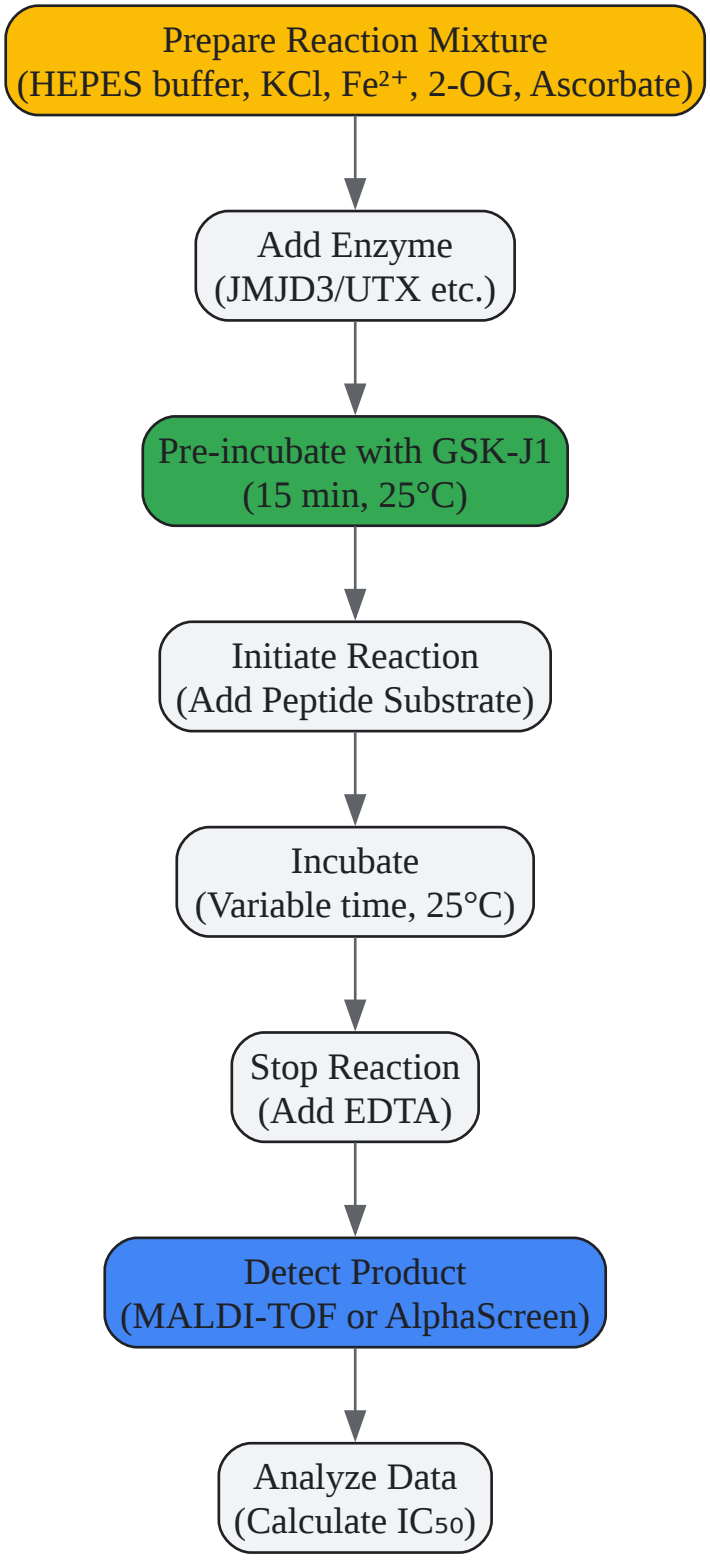

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Recent Research Applications GSK-J1 is widely used as a tool compound in biomedical research. Recent studies have explored its potential in various contexts:

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- **Cancer Research:** A 2022 study formulated **GSK-J1** in hyaluronic acid-decorated metal-organic frameworks (HA@MOF@**GSK-J1**) to enhance targeted delivery for treating carboplatin-resistant ovarian cancer. The formulation worked by increasing H3K27 methylation at the HER2 oncogene promoter, suppressing its transcription [4].
- **Chordoma:** Research has shown that inhibiting KDM6A/B with compounds like **GSK-J1** can lead to reduced levels of the transcription factor brachyury (TBXT) and induce cell death in chordoma cell lines, suggesting a novel therapeutic approach [5].
- **Drug Synergy:** A 2023 high-throughput screen identified that the combination of CuET (a metabolite of disulfiram) and GSK-J4 (a prodrug of **GSK-J1**) has a strong synergistic effect in treating esophageal squamous cell carcinoma (ESCC) [6].

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